

# N-Nitrosodibutylamine-d18: A Comprehensive Technical Guide to Material Safety

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## Compound of Interest

Compound Name: *N-Nitrosodibutylamine-d18*

Cat. No.: *B12398071*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the material safety data for **N-Nitrosodibutylamine-d18** (NDBA-d18). The information is compiled to assist researchers, scientists, and professionals in drug development in understanding the compound's properties, hazards, and requisite safety protocols. **N-Nitrosodibutylamine-d18** is a deuterated form of N-Nitrosodibutylamine (NDBA), a chemical classified as a probable human carcinogen.[1] The deuterated analogue is often used as an internal standard in analytical chemistry for the accurate quantification of NDBA in various matrices, including pharmaceuticals, food, and environmental samples.[2]

## Core Safety and Handling Summary

**N-Nitrosodibutylamine-d18** is a light-sensitive, oily liquid that is colorless to pale yellow.[3][4] It is classified as a suspected carcinogen and is harmful if swallowed.[3] Due to its hazardous nature, stringent safety precautions are essential during handling, storage, and disposal. All work with this compound should be conducted in a designated area, within a certified chemical fume hood, to minimize exposure risk.[5][6] Personal protective equipment (PPE), including double nitrile gloves, a lab coat, and safety goggles, is mandatory.[2][5]

## Quantitative Data

The following tables summarize the available quantitative data for **N-Nitrosodibutylamine-d18** and its non-deuterated counterpart, N-Nitrosodibutylamine. Data for the non-deuterated form is

included as a reference due to the limited availability of specific toxicological data for the deuterated compound.

**Table 1: Physical and Chemical Properties**

Property	Value	Source(s)
Chemical Name	N-nitrosodi-n-butyl-d18-amine	[3]
Synonyms	N,N-Bis(butyl-d9)nitrous amide, NDBA-d18	[7]
CAS Number	1219798-82-9	[7]
Molecular Formula	C <sub>8</sub> D <sub>18</sub> N <sub>2</sub> O	[7]
Molecular Weight	176.35 g/mol	[7][8]
Physical State	Liquid, Oily	[3]
Appearance	Colorless to Light Yellow	[3][4]
Boiling Point	No data available for d18. (116°C at 14 mmHg for non-deuterated)	[9]
Melting/Freezing Point	No data available	[3]
Solubility	Slightly soluble in Chloroform and Methanol	[4]
Stability	Stable under normal conditions. Light sensitive.	[3][4]
Storage Temperature	2-8°C, Refrigerator	[7]

**Table 2: Toxicological Data**

Note: The following data pertains to the non-deuterated form, N-Nitrosodibutylamine (CAS 924-16-3), and should be used as a conservative estimate for the deuterated compound.

Parameter	Value	Species	Route	Source(s)
LD50 (Lethal Dose, 50%)	1200 mg/kg	Rat	Oral	[10][11][12]
1200 mg/kg	Rat	Subcutaneous	[10][11]	
2150 mg/kg	Hamster	Oral	[11][12][13]	
1200 mg/kg	Hamster	Intraperitoneal	[11][13]	
561 mg/kg	Hamster	Subcutaneous	[11][13]	
Carcinogenicity	IARC Group 2B: Possibly carcinogenic to humans.	-	-	[10][12]
NTP: Reasonably anticipated to be a human carcinogen.	-	-	[10][12]	
EPA: Probable human carcinogen (Group B2).	-	-	[1]	

## Experimental Protocols

Detailed experimental protocols for **N-Nitrosodibutylamine-d18** are not widely published. The following are generalized procedures for handling carcinogenic N-nitrosamines in a laboratory setting, which must be adapted to specific experimental needs and institutional safety guidelines.

## General Handling and Solution Preparation

- Designated Area: All work with **N-Nitrosodibutylamine-d18** must be performed in a designated area, such as a certified chemical fume hood, clearly marked with a "carcinogen"

warning sign.[6][14]

- Personal Protective Equipment (PPE): Wear appropriate PPE, including a lab coat, safety goggles, and double nitrile gloves.[2][5]
- Weighing: If weighing the neat oil, do so within the fume hood. Use disposable weigh boats.
- Solution Preparation:
  - Use a calibrated positive displacement pipette or a gas-tight syringe for transferring the liquid.
  - Prepare solutions within the fume hood.
  - The compound is slightly soluble in methanol and chloroform.[4]
- Decontamination: Decontaminate all surfaces and equipment after use. A common practice for nitrosamine decontamination involves using a solution of hydrobromic acid in acetic acid, or exposure to UV light, though the feasibility depends on the materials.[15] All disposable materials that have come into contact with the compound must be treated as hazardous waste.[2]

## Induction of Apoptosis in Cell Culture (General Protocol)

This is a generalized protocol based on studies with other N-nitrosamines and should be optimized for the specific cell line and experimental goals.

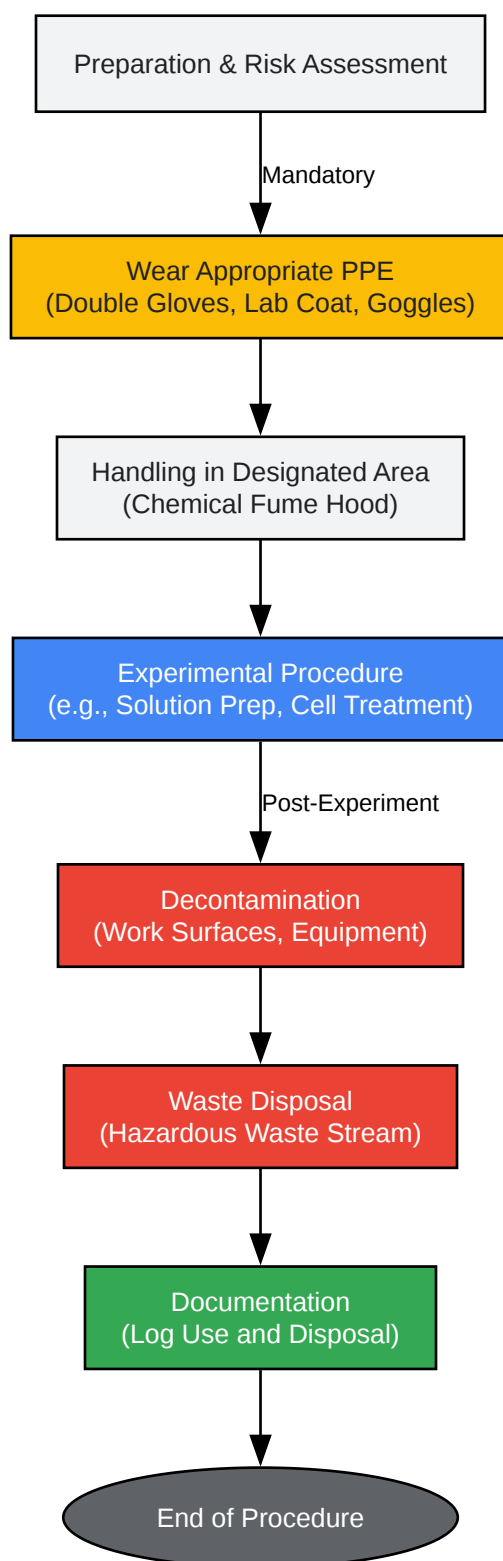
- Cell Culture: Plate cells (e.g., HL-60 or HepG2) at an appropriate density in a multi-well plate and allow them to adhere or stabilize overnight.[16][17]
- Compound Preparation: Prepare a stock solution of **N-Nitrosodibutylamine-d18** in a suitable solvent (e.g., methanol). Further dilute the stock solution in cell culture medium to achieve the desired final concentrations.
- Treatment: Remove the existing medium from the cells and replace it with the medium containing the various concentrations of **N-Nitrosodibutylamine-d18**. Include a vehicle control (medium with solvent only).

- Incubation: Incubate the cells for a predetermined time course (e.g., 18, 24, 48, 72 hours).  
[16][17]
- Apoptosis Assays: Analyze for apoptosis using methods such as:
  - Morphological Analysis: Observe chromatin condensation using a fluorescent DNA stain (e.g., DAPI or Hoechst 33342) under a fluorescence microscope.[17]
  - Flow Cytometry: Use Annexin V/Propidium Iodide (PI) staining to quantify apoptotic and necrotic cells.[16]
  - PARP Cleavage: Detect the cleavage of poly(ADP-ribose) polymerase (PARP) by Western blotting, a hallmark of caspase-mediated apoptosis.[17]

## Visualizations

### Logical Workflow for Safe Handling

The following diagram illustrates a standard workflow for the safe handling of **N-Nitrosodibutylamine-d18** in a research laboratory, from preparation to disposal.

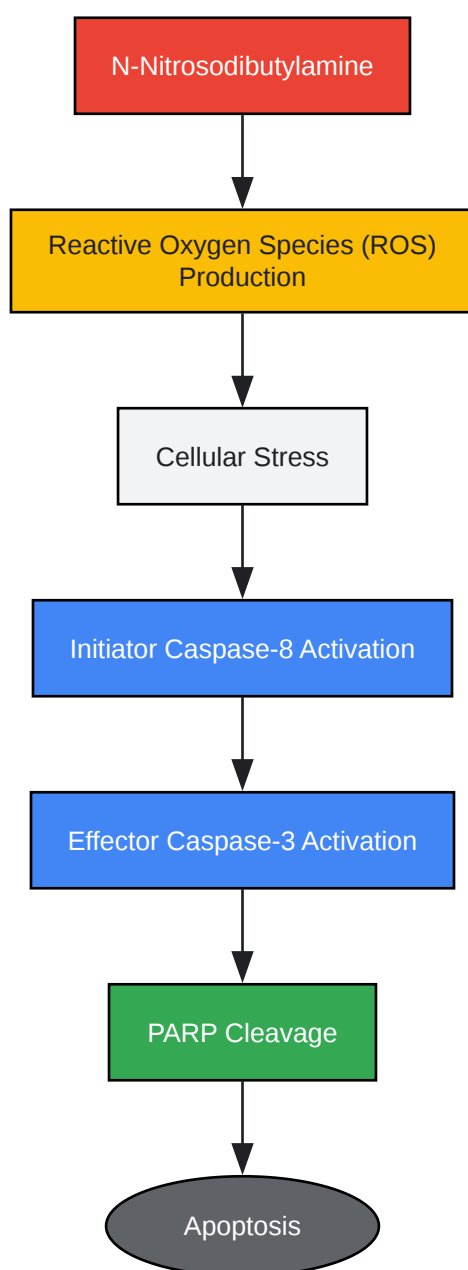


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Caption: Workflow for the safe laboratory handling of **N-Nitrosodibutylamine-d18**.

## Signaling Pathway for N-Nitrosamine Induced Apoptosis

N-Nitrosamines, including NDBA, have been shown to induce apoptosis through a caspase-dependent pathway.[16][17] The following diagram provides a simplified representation of this signaling cascade.



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